

1-(Bromomethyl)-4-nitronaphthalene CAS number and properties

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Compound of Interest

Compound Name: 1-(Bromomethyl)-4-nitronaphthalene

Cat. No.: B101661

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An In-depth Technical Guide to **1-(Bromomethyl)-4-nitronaphthalene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-(Bromomethyl)-4-nitronaphthalene**, a key intermediate in organic synthesis. This document consolidates its chemical and physical properties, outlines a putative synthesis protocol, and discusses its potential, though currently underexplored, applications in medicinal chemistry and drug development.

Chemical and Physical Properties

1-(Bromomethyl)-4-nitronaphthalene, with the CAS number 16855-41-7, is a naphthalene derivative featuring both a bromomethyl and a nitro functional group.^[1] These reactive moieties make it a versatile building block for the synthesis of more complex molecules. A summary of its key properties is presented below.

Property	Value	Source
CAS Number	16855-41-7	[1]
Molecular Formula	C ₁₁ H ₈ BrNO ₂	[1]
Molecular Weight	266.09 g/mol	[1]
Predicted Boiling Point	400.1 ± 25.0 °C	
Predicted Density	1.613 ± 0.06 g/cm ³	

Note: Experimental data for the melting point and solubility of **1-(Bromomethyl)-4-nitronaphthalene** are not readily available in the surveyed literature. The boiling point and density are predicted values.

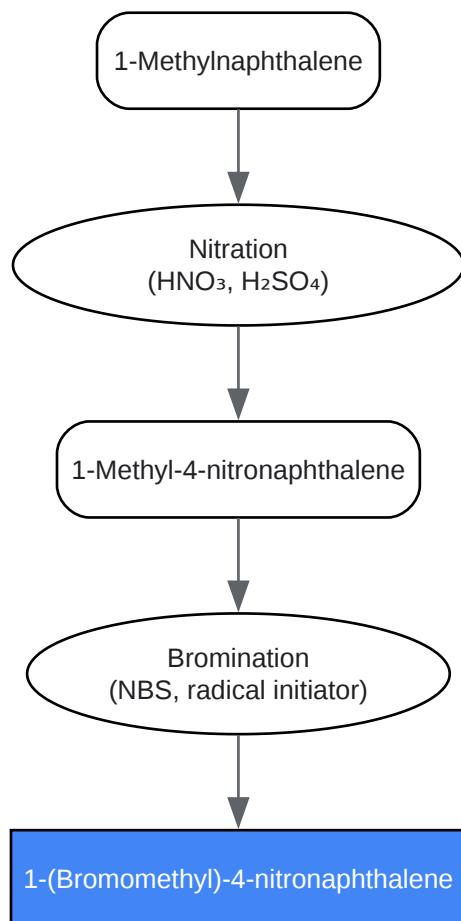
Synthesis

While a specific, detailed experimental protocol for the synthesis of **1-(Bromomethyl)-4-nitronaphthalene** is not explicitly available in the reviewed literature, a plausible synthetic route can be inferred from standard organic chemistry transformations. A potential two-step synthesis starting from 1-methylnaphthalene is outlined below.

Logical Synthesis Workflow

The synthesis can be envisioned as a two-step process:

- Nitration of 1-methylnaphthalene: This electrophilic aromatic substitution introduces a nitro group onto the naphthalene ring.
- Bromination of the methyl group: A radical substitution reaction to replace a hydrogen atom of the methyl group with a bromine atom.



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Caption: Proposed synthetic workflow for **1-(Bromomethyl)-4-nitronaphthalene**.

Putative Experimental Protocol

Step 1: Synthesis of 1-Methyl-4-nitronaphthalene

This procedure is adapted from the nitration of naphthalene.[\[2\]](#)[\[3\]](#)

- Reagents: 1-methylnaphthalene, concentrated nitric acid, concentrated sulfuric acid, glacial acetic acid, ethanol.
- Procedure:
 - Dissolve 1-methylnaphthalene in glacial acetic acid in a round-bottom flask.

- Prepare a nitrating mixture by slowly adding concentrated sulfuric acid to concentrated nitric acid in a separate flask, keeping the mixture cool in an ice bath.
- Slowly add the nitrating mixture to the solution of 1-methylnaphthalene while maintaining a low temperature (0-10 °C) and stirring vigorously.
- After the addition is complete, allow the reaction to stir at room temperature for a designated period, monitoring the progress by thin-layer chromatography (TLC).
- Upon completion, pour the reaction mixture into ice water to precipitate the crude product.
- Collect the solid by vacuum filtration, wash with water, and recrystallize from ethanol to yield 1-methyl-4-nitronaphthalene.

Step 2: Synthesis of **1-(Bromomethyl)-4-nitronaphthalene**

This step would likely involve a radical bromination of the methyl group.

- Reagents: 1-Methyl-4-nitronaphthalene, N-Bromosuccinimide (NBS), a radical initiator (e.g., benzoyl peroxide or AIBN), and a suitable solvent (e.g., carbon tetrachloride).
- Procedure:
 - Dissolve 1-methyl-4-nitronaphthalene in the chosen solvent in a round-bottom flask equipped with a reflux condenser.
 - Add N-Bromosuccinimide and the radical initiator to the flask.
 - Heat the mixture to reflux and irradiate with a UV lamp to initiate the reaction.
 - Monitor the reaction progress by TLC.
 - Upon completion, cool the reaction mixture and filter to remove the succinimide byproduct.
 - Wash the filtrate with an aqueous solution of sodium thiosulfate and then with brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

- Purify the crude **1-(Bromomethyl)-4-nitronaphthalene** by column chromatography or recrystallization.

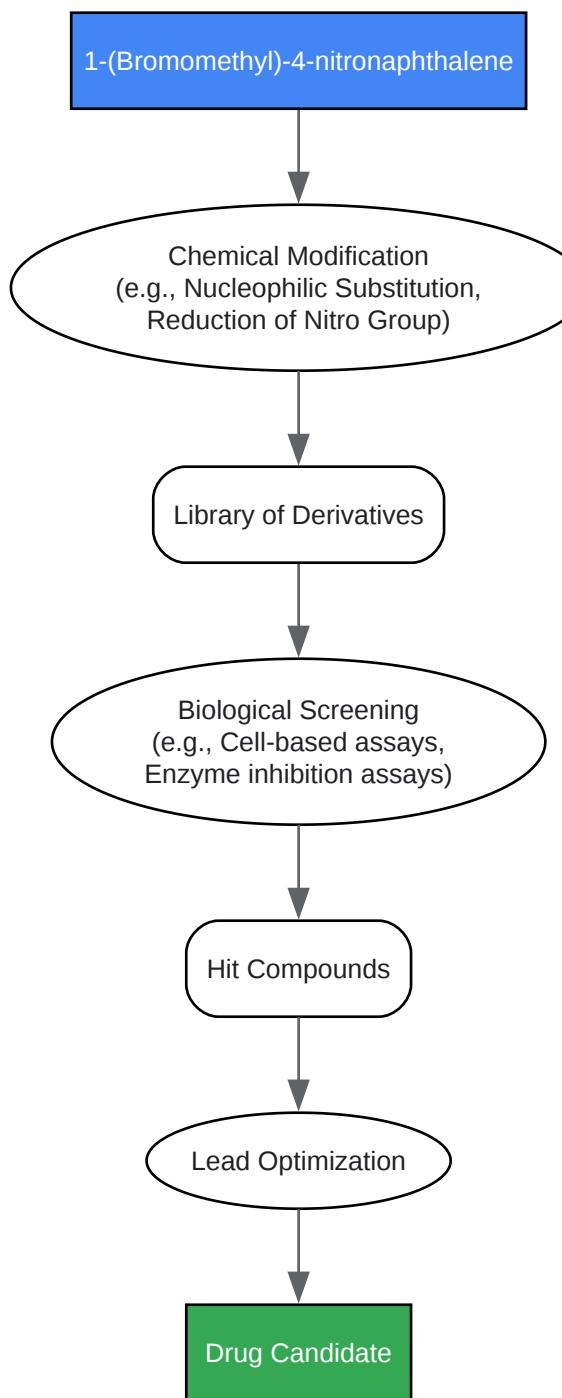
Potential Applications in Drug Development

Naphthalene derivatives are a well-established class of compounds in medicinal chemistry, exhibiting a wide range of biological activities.^{[4][5]} While specific studies on **1-(Bromomethyl)-4-nitronaphthalene** are scarce, its structural features suggest potential as a precursor for various therapeutic agents.

The nitro group can be a pharmacophore itself or can be reduced to an amino group, which is a versatile handle for further derivatization.^[6] The bromomethyl group is a reactive electrophile that can be used to alkylate various nucleophiles, enabling the attachment of the nitronaphthalene core to other molecular scaffolds.

Logical Pathway for Drug Discovery

The general workflow for utilizing **1-(Bromomethyl)-4-nitronaphthalene** in a drug discovery program would involve its chemical modification followed by biological screening.



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Caption: General workflow for drug discovery using **1-(Bromomethyl)-4-nitronaphthalene**.

Nitronaphthalene derivatives have been investigated for a range of biological activities, including antimicrobial and anticancer effects.^{[7][8]} The cytotoxic properties of some

nitronaphthalenes are attributed to their metabolic activation to reactive electrophiles.^[7] This reactivity could be harnessed for the development of targeted anticancer agents.

Safety and Handling

Detailed toxicological data for **1-(Bromomethyl)-4-nitronaphthalene** are not available. However, based on the properties of related compounds, it should be handled with care in a well-ventilated fume hood. Personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn. As a brominated organic compound, it may be lachrymatory and irritating to the skin, eyes, and respiratory tract. Nitroaromatic compounds can also be toxic.^[6]

Conclusion

1-(Bromomethyl)-4-nitronaphthalene is a valuable, yet undercharacterized, synthetic intermediate. Its bifunctional nature provides a platform for the synthesis of a diverse library of compounds for evaluation in drug discovery programs. Further research is warranted to fully elucidate its physical, chemical, and biological properties to unlock its full potential in the development of novel therapeutics.

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